

Application Notes and Protocols: SC-919 Stock Solutions in DMSO

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Compound of Interest

Compound Name: SC-919

Cat. No.: B13843638

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Introduction

SC-919 is a potent and selective inhibitor of Inositol Hexakisphosphate Kinases (IP6Ks), which are crucial enzymes in the synthesis of inositol pyrophosphates, such as 5-diphosphoinositol pentakisphosphate (5-InsP₇).^{[1][2]} These signaling molecules play a significant role in various cellular processes, including the regulation of phosphate homeostasis.^{[3][4]} **SC-919** has been demonstrated to effectively reduce intracellular levels of InsP₇ and, consequently, inhibit cellular phosphate export.^{[1][5]} This mechanism of action makes **SC-919** a valuable research tool for studying cellular signaling pathways and a potential therapeutic agent for conditions associated with phosphate imbalance, such as hyperphosphatemia.^{[2][5]}

These application notes provide detailed protocols for the preparation of **SC-919** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent, along with guidelines for its use in in vitro and in vivo experimental models.

Data Presentation

Physicochemical Properties and Storage

Property	Value	Reference
Molecular Weight	407.247 g/mol	[6]
Formula	C ₁₉ H ₁₆ Cl ₂ N ₂ O ₄	[6]
Appearance	Solid Powder	[6]
Solubility	10 mM in DMSO	[6]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months	[6]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[6]

In Vitro Activity of SC-919

Target	IC ₅₀ (nM)	Cell Line	Effect
Human IP6K1	<5.2	-	Potent Inhibition
Human IP6K2	<3.8	-	Potent Inhibition
Human IP6K3	0.65	-	Potent Inhibition
293 Cells	-	293	Decreased intracellular InsP ₇ levels
293 Cells	-	293	Increased intracellular ATP levels

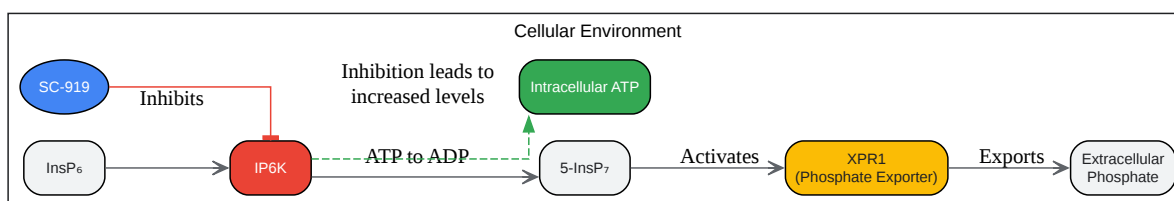
References:[2][6]

In Vivo Effects of SC-919 (Oral Administration)

Animal Model	Dose	Effect	Reference
Normal Rats	Dose-dependent	Decreased InsP ₇ levels in liver, skeletal muscle, and kidney	[1]
Normal Rats	Dose-dependent	Decreased plasma phosphate levels	[1]
Normal Monkeys	0.3 and 3 mg/kg	Significantly lowered plasma phosphate levels	[1]

Signaling Pathway

The following diagram illustrates the signaling pathway inhibited by **SC-919**. IP6K phosphorylates InsP₆ to produce 5-InsP₇, which in turn promotes phosphate export through the phosphate exporter XPR1. **SC-919** inhibits IP6K, leading to reduced 5-InsP₇ levels, decreased phosphate export, and a subsequent increase in intracellular ATP.



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Caption: **SC-919** inhibits the IP6K signaling pathway.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **SC-919** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SC-919** in sterile DMSO.

Materials:

- **SC-919** solid powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes
- Calibrated precision balance
- Sterile pipette tips

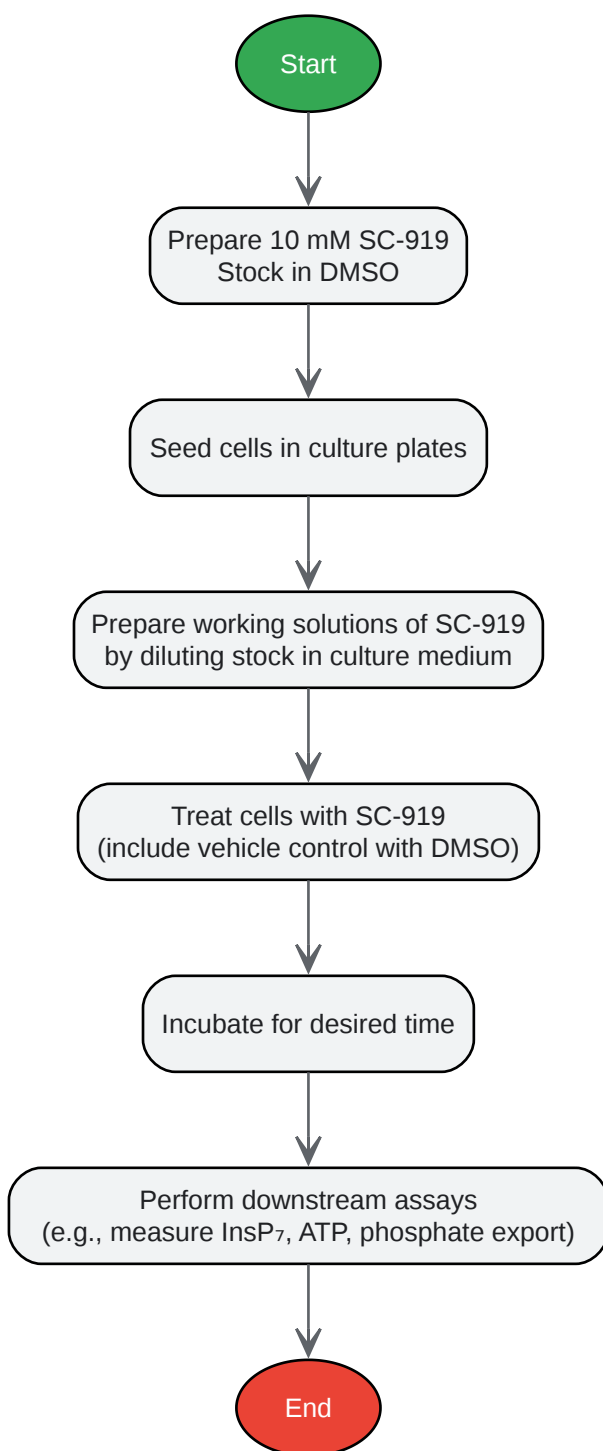
Procedure:

- Calculate the required mass of **SC-919**:
 - Molecular Weight (MW) of **SC-919** = 407.247 g/mol
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 407.247 \text{ g/mol} = 0.000407247 \text{ g}$
 - $\text{Mass (mg)} = 0.4072 \text{ mg}$
 - Adjust the mass and volume as needed for your experimental requirements.
- Weighing **SC-919**:
 - In a sterile environment (e.g., a laminar flow hood), carefully weigh the calculated amount of **SC-919** powder using an analytical balance.
 - Use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Dissolving in DMSO:

- Transfer the weighed **SC-919** powder to a sterile amber or foil-wrapped microcentrifuge tube.
- Add the calculated volume of sterile DMSO to the tube.
- Vortex the solution until the **SC-919** is completely dissolved. Gentle warming (e.g., to 37°C) may aid dissolution.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[\[6\]](#)

Protocol 2: Experimental Workflow for In Vitro Cell-Based Assays

This workflow outlines the general steps for using the **SC-919** DMSO stock solution in cell culture experiments.



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Caption: General workflow for in vitro experiments with **SC-919**.

Important Considerations for Cell Culture:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[4]
- Always include a vehicle control group in your experiments, which consists of cells treated with the same final concentration of DMSO as the experimental groups.[4]
- Perform serial dilutions of the DMSO stock solution in pre-warmed culture medium to prepare the final working concentrations.

Safety Precautions

As a potent bioactive compound, **SC-919** should be handled with care. Standard laboratory safety practices should be followed.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves when handling **SC-919** and its solutions.
- Handling: Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Waste Disposal: Dispose of all waste materials containing **SC-919** and DMSO according to your institution's guidelines for chemical waste.
- DMSO-Specific Precautions: DMSO is readily absorbed through the skin and can carry other dissolved substances with it. Therefore, it is crucial to avoid direct skin contact with DMSO solutions of **SC-919**. If contact occurs, wash the affected area thoroughly with water.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional laboratory guidance and institutional safety protocols. Researchers should consult the relevant safety data sheets for all chemicals used and adhere to all applicable safety regulations.

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